

SGN-70 Binding Affinity to CD70 Receptor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Anticancer agent 70

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SGN-70 demonstrates a high binding affinity for the CD70 receptor, a critical factor for its therapeutic efficacy. The affinity of the humanized monoclonal antibody, SGN-70, for CD70 was found to be within two-fold of its chimeric precursor, c1F6.[\[1\]](#)

Table 1: Binding Affinity of Anti-CD70 Antibodies

Antibody	Apparent Dissociation Constant (Kd) (nmol/L)	Cell Line Used
SGN-70	0.97 [1]	786-O (CD70+) [1]
c1F6 (chimeric)	0.55 [1]	786-O (CD70+) [1]

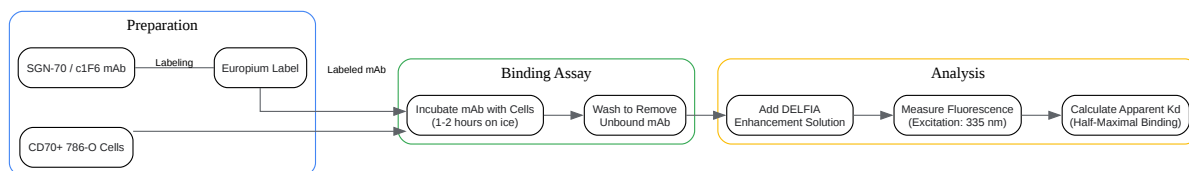
All IgG variants of a humanized anti-CD70 antibody, h1F6, bound to CD70+ 786-O cells with an apparent affinity of approximately 1 nmol/L, and this binding was not negatively impacted by drug conjugation.[\[2\]](#)[\[3\]](#)

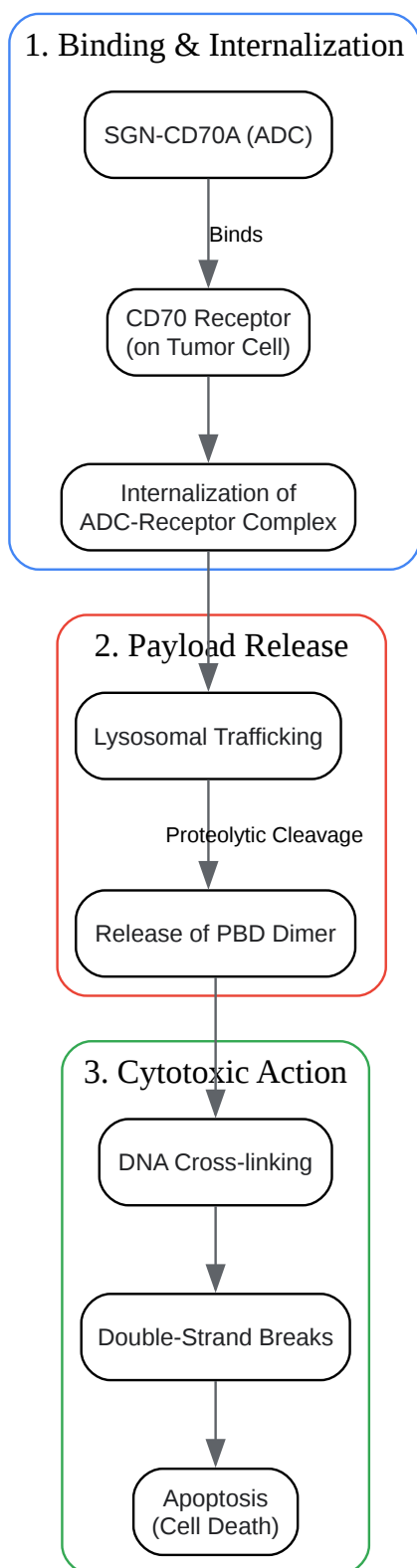
Experimental Protocol: Cell-Based Saturation Binding Assay

A cell-based saturation binding assay was employed to determine the apparent binding affinities of SGN-70 and its chimeric counterpart, c1F6.[\[1\]](#)

Methodology:

- Antibody Labeling: The monoclonal antibodies (SGN-70 and c1F6) were directly labeled with europium.[\[1\]](#)
- Cell Preparation: CD70-positive 786-O tumor cells were used for the assay.[\[1\]](#)
- Incubation: Increasing concentrations of the europium-labeled antibodies were added to the 786-O cells.[\[1\]](#) The mixture was incubated for 1 to 2 hours on ice to allow binding.[\[1\]](#)
- Washing: The cells were washed to remove any unbound antibodies.[\[1\]](#)
- Signal Detection: The labeled cells were resuspended in a DELFIA enhancement solution.[\[1\]](#) The fluorescence was then measured using a microplate reader at an excitation wavelength of 335 nm.[\[1\]](#)
- Data Analysis: The apparent K_d values were determined based on the half-maximal binding observed in the assay.[\[1\]](#)





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